Spectroscopic Analysis of 2-Hydroxypyridine Conformers: A Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxypyridine*
CAS No.:	*72762-00-6*
Cat. No.:	*B602254*

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Introduction

2-Hydroxypyridine (2HP) and its tautomer, 2-pyridone (2PY), represent a classic case of lactam-lactim tautomerism, a phenomenon of significant interest in organic chemistry and biochemistry. The equilibrium between these two forms is subtle and highly dependent on the surrounding environment, including solvent polarity and physical state. This dynamic relationship is crucial in various chemical and biological systems, making the accurate spectroscopic characterization of both conformers essential for understanding their reactivity, structure, and function. This guide provides an in-depth technical overview of the spectroscopic techniques used to analyze **2-hydroxypyridine** conformers, complete with experimental protocols and data presented for comparative analysis.

Tautomerism of 2-Hydroxypyridine

In the gas phase and non-polar solvents, the enol form, **2-hydroxypyridine**, is generally favored. Conversely, in polar solvents and the solid state, the keto form, 2-pyridone, predominates.[1] The energy difference between the two tautomers is small, with experimental

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measurements in the gas phase indicating a difference of approximately 2.43 to 3.3 kJ/mol.[1] Computational studies have been employed to further elucidate the thermodynamic and kinetic stabilities of this system.[2] The interconversion can occur through intramolecular proton transfer, although the activation energy for this process is high. Dimerization followed by a double proton transfer presents a lower energy pathway for tautomerization.[1]

Spectroscopic Data

The following tables summarize key quantitative data obtained from various spectroscopic analyses of **2-hydroxypyridine** and 2-pyridone.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for distinguishing between the **2-hydroxypyridine** and 2-pyridone forms, primarily by identifying the characteristic vibrational modes of the O-H and C=O bonds.

Conformer	Vibrational Mode	Wavenumber (cm^{-1})	Solvent/Phase	Reference
2-Pyridone	C=O stretch	~1650	Solution	[3]
2-Pyridone	C=O stretch	1685.0, 1667.2 (^{18}O labeled)	Chloroform (high conc.)	[3][4]
2-Pyridone	Ring modes	400-800	-	[3]
2-Pyridone·(H_2O)	free OH stretch	3720, 3728	Gas phase (jet-cooled)	[5]

Raman Spectroscopy

Raman spectroscopy provides complementary vibrational information to IR spectroscopy.

Conformer	Vibrational Mode	Wavenumber (cm^{-1})	Phase	Reference
2-Hydroxypyridine	-	-	Solid	[6]

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(Specific Raman shifts for distinguishing conformers require more detailed literature data.)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are invaluable for determining the predominant tautomeric form in solution.

^{1}H-NMR Chemical Shifts (δ, ppm)

Conformer	H-3	H-4	H-5	H-6	Solvent	Reference
2-Pyridone	7.98	7.21	7.23	8.07	CD_3OD	[1]
2-Hydroxypyridine	7.421	-	6.599	7.487	$CDCl_3$	[7]

^{13}C-NMR Chemical Shifts (δ, ppm)

Conformer	C-2	C-3	C-4	C-5	C-6	Solvent	Reference
2-Pyridone	155.9	125.8	140.8	124.4	138.3	CD_3OD	[1]
2-Hydroxypyridine	-	-	-	-	-	DMSO-D6	[8]

UV-Vis Spectroscopy

UV-Vis spectroscopy reveals differences in the electronic transitions of the two tautomers.

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Conformer	λmax (nm)	ε ($M^{-1}cm^{-1}$)	Solvent	Reference
2-Pyridone	226.2, 297.6	-	Methanol	[1]
2-Hydroxypyridine	300 (excitation)	-	Water	[9]
2-Hydroxypyridine	310 (excitation)	-	Alcohols	[9]

Experimental Protocols

Detailed methodologies are crucial for the reproducible spectroscopic analysis of **2-hydroxypyridine** conformers.

Infrared (IR) Spectroscopy Protocol

- Sample Preparation:
  - Solution Phase: Dissolve **2-hydroxypyridine** in the desired solvent (e.g., chloroform, carbon tetrachloride) to the desired concentration. Solutions should be prepared fresh to minimize degradation. For concentration-dependent studies, a series of dilutions should be prepared.
  - Solid State (KBr Pellet): Grind a small amount of **2-hydroxypyridine** with dry potassium bromide (KBr) powder in an agate mortar. Press the mixture into a thin, transparent pellet using a hydraulic press.
  - Gas Phase: For volatile samples, introduce the compound into a gas cell. For less volatile samples, a heated cell or supersonic jet expansion can be used.
- Instrumentation:
  - Use a Fourier Transform Infrared (FTIR) spectrometer.
  - Purge the sample compartment with dry air or nitrogen to minimize interference from atmospheric water and carbon dioxide.

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- Data Acquisition:
  - Record a background spectrum of the empty sample holder (or pure solvent).
  - Record the sample spectrum over the desired wavenumber range (typically 4000-400 cm^{-1}).
  - The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.
- Data Analysis:
  - Identify characteristic absorption bands for the C=O stretch (around 1650-1700 cm^{-1}) indicative of the 2-pyridone form and the O-H stretch (around 3200-3600 cm^{-1}) for the **2-hydroxypyridine** form.
  - Analyze shifts in peak positions and changes in intensity to infer the predominant tautomer and any intermolecular interactions.

Raman Spectroscopy Protocol

- Sample Preparation:
  - Samples can be in solid (crystalline powder) or solution form.
  - For solutions, use a quartz cuvette. For solids, a capillary tube or a microscope slide can be used.
- Instrumentation:
  - Use a Raman spectrometer equipped with a laser excitation source (e.g., Nd:YAG laser).
  - An appropriate filter is used to remove the Rayleigh scattered light.
- Data Acquisition:
  - The sample is irradiated with the laser beam.
  - The scattered light is collected and passed through a monochromator to a detector.

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- Data Analysis:
  - Identify Raman shifts corresponding to the vibrational modes of the molecule. The C=O and O-H stretching modes are also key indicators in Raman spectra.

NMR Spectroscopy Protocol

- Sample Preparation:
  - Dissolve a few milligrams of **2-hydroxypyridine** in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, D_2O) in an NMR tube.
  - Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Instrumentation:
  - Use a high-resolution Nuclear Magnetic Resonance (NMR) spectrometer (e.g., 400 MHz or higher).
- Data Acquisition:
  - Acquire ^{1}H and ^{13}C NMR spectra.
  - Standard pulse sequences are used to obtain the spectra.
- Data Analysis:
  - Integrate the proton signals to determine the relative populations of the tautomers if both are present in significant amounts.
  - Analyze the chemical shifts to identify the predominant form. The chemical shift of the carbon atom bonded to the heteroatom (C2) is particularly informative.

UV-Vis Spectroscopy Protocol

- Sample Preparation:

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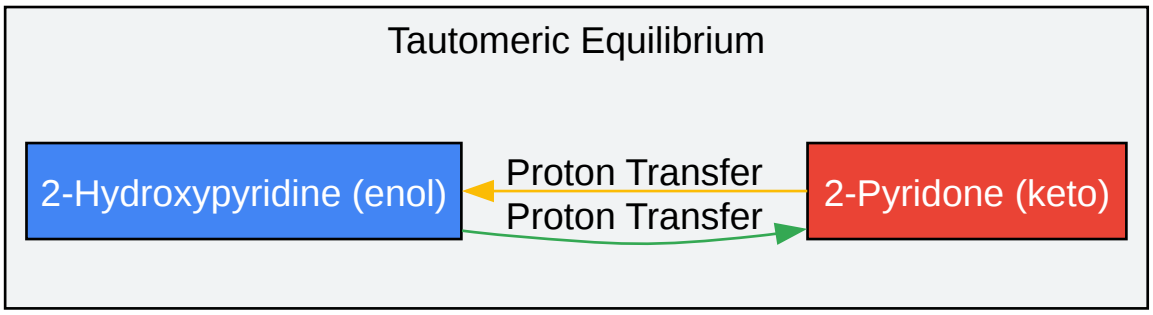
- Prepare dilute solutions of **2-hydroxypyridine** in a UV-transparent solvent (e.g., ethanol, water, hexane).
- The concentration should be chosen to give an absorbance reading in the optimal range of the spectrophotometer (typically 0.1-1.0).

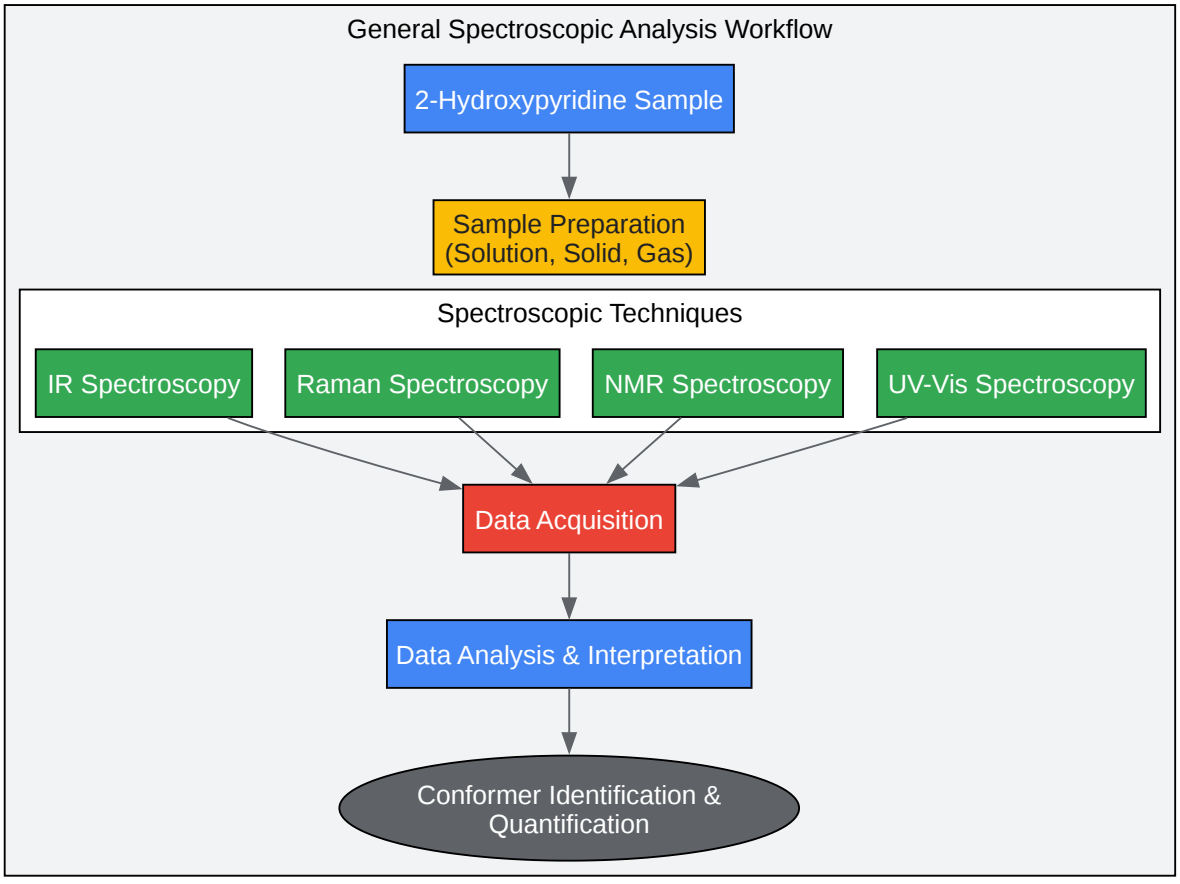
- Instrumentation:
  - Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition:
  - Record a baseline spectrum with the cuvette containing only the pure solvent.
  - Record the absorption spectrum of the sample solution over the desired wavelength range (e.g., 200-400 nm).
- Data Analysis:
  - Identify the wavelength of maximum absorbance (λmax). The position of λmax can be used to distinguish between the tautomers, as their electronic structures differ.

Visualizations

The following diagrams illustrate the key relationships and workflows in the analysis of **2-hydroxypyridine** conformers.

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